

A Comparative Guide to Eosin Y and Phloxine B Counterstains

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Compound of Interest

Compound Name: *Eosin Y disodium*

Cat. No.: *B8006750*

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In the field of histology, the vibrant contrast provided by a good counterstain is crucial for the accurate interpretation of tissue morphology. For decades, Eosin Y has been the gold standard counterstain to hematoxylin in the ubiquitous Hematoxylin and Eosin (H&E) stain. However, Phloxine B, another acidic dye, has gained recognition both as a substitute and an enhancer for Eosin Y. This guide provides a detailed comparison of Eosin Y and Phloxine B, supported by experimental data and protocols to aid researchers, scientists, and drug development professionals in selecting the optimal counterstain for their needs.

Chemical and Staining Properties

Eosin Y and Phloxine B belong to the xanthene class of dyes and are both anionic, meaning they carry a net negative charge and bind to positively charged components in the tissue, primarily proteins in the cytoplasm and connective tissue.[1]

Eosin Y, a synthetic dye derived from fluorescein, imparts a spectrum of pink to reddish hues.[1] It is highly soluble in water and is also commonly used in alcoholic solutions, which can enhance the differentiation of tissue components.[1] The staining intensity of Eosin Y is pH-dependent; the addition of a small amount of acetic acid can lead to a deeper red stain.[2]

Phloxine B, also a xanthene dye, typically produces a more intense, vibrant pink or red color compared to Eosin Y.[3] It is often used in combination with Eosin Y to achieve a broader and more vivid color spectrum in tissues.[4][5] Phloxine B can also be used to selectively stain specific structures, such as viral inclusions and neurosecretory granules.[4]

Comparative Performance

While both stains are effective counterstains, the choice between them often comes down to the desired intensity and color range. The combination of Eosin Y with Phloxine B is reported to provide sharper differentiation of muscle, connective tissue, and epithelial elements than Eosin Y alone.^[6] This combination results in a broader color palette, with cytoplasm and intercellular substances staining pink to red-orange, and erythrocytes appearing yellow to orange.^{[4][5]}

Feature	Eosin Y	Phloxine B	Eosin Y with Phloxine B
Color Range	Shades of pink and red	Intense pink to red	Broader spectrum of pink, red, and orange
Staining Intensity	Moderate	High	High, with enhanced differentiation
Common Applications	Routine H&E staining of cytoplasm, collagen, and erythrocytes ^[7]	Overview staining with hematoxylin, cytoplasm, nucleoli, viral inclusions ^[4]	Enhanced H&E staining for sharper differentiation of tissue components ^[6]
Solubility	High in water, also used in alcoholic solutions ^[1]	Soluble in water	Typically used in alcoholic solutions
pH Sensitivity	Staining is enhanced in acidic conditions ^[2]	Staining can be influenced by pH	Staining is enhanced in acidic conditions ^[5]

Experimental Protocols

The following are representative protocols for the use of Eosin Y and a combination of Eosin Y and Phloxine B as counterstains in a standard H&E staining procedure for paraffin-embedded tissue sections.

Eosin Y Counterstain Protocol (Aqueous Solution)

- **Deparaffinize and Rehydrate:** Deparaffinize sections in xylene and rehydrate through graded alcohols to distilled water.

- Hematoxylin Staining: Stain with a regressive hematoxylin (e.g., Harris hematoxylin) for a specified time.
- Differentiation: Differentiate in 1% acid alcohol to remove excess hematoxylin.
- Bluing: Blue the sections in a suitable agent like Scott's tap water substitute or a weak alkaline solution.[\[8\]](#)
- Washing: Wash thoroughly in running tap water.
- Counterstaining: Stain in a 0.5% aqueous solution of Eosin Y for 30 seconds to 3 minutes. For a deeper stain, 0.5 ml of glacial acetic acid can be added per 100 ml of Eosin Y solution.[\[8\]](#)
- Dehydration: Dehydrate through graded alcohols.
- Clearing: Clear in xylene.
- Mounting: Mount with a resinous mounting medium.

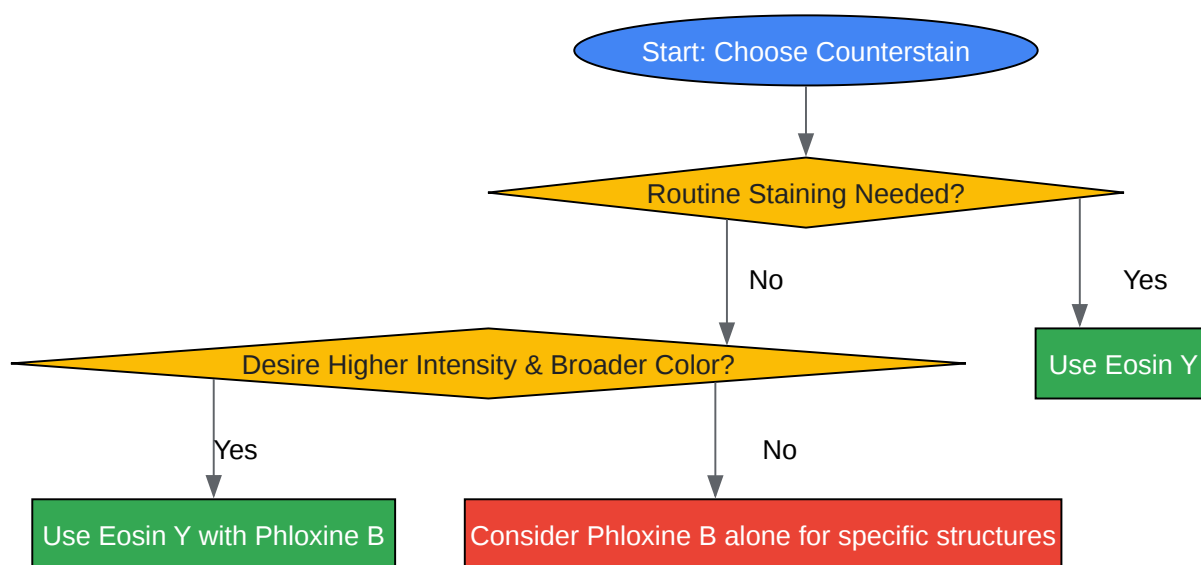
Eosin Y-Phloxine B Counterstain Protocol

- Deparaffinize and Rehydrate: Deparaffinize sections in xylene and rehydrate through graded alcohols to distilled water.
- Hematoxylin Staining: Stain with a modified Harris hematoxylin for 1-5 minutes.[\[6\]](#)
- Washing: Wash well in tap water.
- Bluing: Blue the sections in a saturated lithium carbonate solution or Scott's tap water substitute for 60-90 seconds.[\[6\]](#)
- Washing: Wash in three changes of tap water and rinse in distilled water.
- Alcohol Rinse: Briefly rinse in 70% ethyl alcohol.[\[6\]](#)
- Counterstaining: Stain in an Eosin Y-Phloxine B working solution for 1 minute.[\[6\]](#)

- Dehydration: Dehydrate in two changes of 95% ethyl alcohol followed by two changes of 100% ethyl alcohol.
- Clearing: Clear in three changes of xylene.
- Mounting: Mount with a xylene-based mounting medium.

Visualizing the Workflow

The following diagrams illustrate the general workflow for H&E staining and a decision-making process for choosing a counterstain.



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References

- 1. Understanding Hematoxylin & Eosin Staining Part 2 - Counterstain | Lab Storage Systems, Inc. [labstore.com]
- 2. aladdin-e.com [aladdin-e.com]
- 3. Eosin Y with Phloxine B | Cancer Diagnostics Inc. [cancerdiagnostics.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. newcomersupply.com [newcomersupply.com]
- 7. carlroth.com [carlroth.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
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